

Application Note: Preparation of Zoxamide Stock Solutions for Laboratory Use

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Compound of Interest

Compound Name: Zoxamide

Cat. No.: B129027

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Audience: Researchers, scientists, and drug development professionals.

Introduction

Zoxamide is a benzamide fungicide widely used in agriculture that has found applications in laboratory research due to its specific mechanism of action.^{[1][2]} It functions as a potent inhibitor of microtubule dynamics by covalently binding to the β -tubulin subunit.^{[3][4]} This interaction disrupts the formation of the mitotic spindle, leading to an arrest of the cell cycle and subsequent cell death.^{[3][5]}

Given its low aqueous solubility, preparing homogenous and accurate **Zoxamide** stock solutions is critical for obtaining reliable and reproducible results in in vitro and in vivo experiments.^{[2][6]} This document provides a detailed protocol for the preparation, storage, and handling of **Zoxamide** stock solutions for use in a laboratory setting.

Physicochemical Properties and Solubility

Zoxamide is a white, solid powder with a molecular weight of 336.6 g/mol.^{[4][6]} Its poor solubility in water necessitates the use of organic solvents for creating stock solutions. Key properties are summarized in the table below.

Property	Value	Reference
Molecular Formula	C ₁₄ H ₁₆ Cl ₃ NO ₂	[6][7]
Molecular Weight	336.6 g/mol	[6][7]
CAS Number	156052-68-5	[4][6]
Appearance	White solid powder	[4][6]
Water Solubility	0.681 mg/L (at 20°C)	[6]
log Kow	3.76	[1][6]

Zoxamide's solubility in various organic solvents is crucial for selecting an appropriate vehicle for stock solution preparation.

Solvent	Solubility (g/L at 20°C)	Reference
Acetone	55.7	[1][4]
Ethyl Acetate	20.0	[1]
1,2-Dichloroethane	12.5	[1]
n-Octanol	6.49	[1]
Xylene	1.56	[1]
n-Heptane	0.038	[1]

For most cell-based assays, Dimethyl Sulfoxide (DMSO) is the recommended solvent due to its high solvating power and compatibility with cell culture media at low final concentrations (typically ≤0.5%).[8][9][10]

Experimental Protocol: Preparation of a 10 mM Zoxamide Stock Solution in DMSO

This protocol describes the preparation of a 10 mM **Zoxamide** stock solution, a common concentration for laboratory use.

3.1 Materials and Reagents

- **Zoxamide** powder ($\geq 98\%$ purity)[4]
- Dimethyl Sulfoxide (DMSO), anhydrous, cell culture grade
- Analytical balance
- 1.5 mL or 2.0 mL microcentrifuge tubes (amber or wrapped in foil)
- Calibrated micropipettes and sterile tips
- Vortex mixer
- Sonicator (optional, for aiding dissolution)

3.2 Step-by-Step Procedure

- Calculate the Required Mass: To prepare 1 mL of a 10 mM stock solution, calculate the mass of **Zoxamide** needed.
 - Molecular Weight (MW) of **Zoxamide** = 336.6 g/mol
 - $\text{Mass (g)} = \text{Molarity (mol/L)} \times \text{Volume (L)} \times \text{MW (g/mol)}$
 - $\text{Mass (mg)} = 10 \text{ mmol/L} \times 1 \text{ mL} \times (1 \text{ L} / 1000 \text{ mL}) \times 336.6 \text{ g/mol} \times (1000 \text{ mg} / 1 \text{ g})$
 - $\text{Mass} = 3.366 \text{ mg}$
- Weigh **Zoxamide**: Carefully weigh out 3.366 mg of **Zoxamide** powder using an analytical balance and transfer it into a sterile 1.5 mL amber microcentrifuge tube.
 - Note: It is crucial to handle **Zoxamide** powder in a well-ventilated area or chemical fume hood. Wear appropriate personal protective equipment (PPE), including gloves, a lab coat, and safety glasses.[11]
- Add Solvent: Add 1 mL of anhydrous, cell culture grade DMSO to the microcentrifuge tube containing the **Zoxamide** powder.

- **Dissolve the Compound:** Tightly cap the tube and vortex vigorously for 1-2 minutes until the powder is completely dissolved. If necessary, use a sonicator bath for 5-10 minutes to aid dissolution.^[12] Visually inspect the solution against a light source to ensure no solid particles remain.
- **Aliquot for Storage:** To avoid repeated freeze-thaw cycles, aliquot the stock solution into smaller working volumes (e.g., 20-50 μL) in sterile, light-protected microcentrifuge tubes.
- **Storage and Stability:** Label all aliquots clearly with the compound name, concentration, solvent, and preparation date. Store the stock solution aliquots at -20°C . When stored properly, **Zoxamide** solutions are stable.^{[6][13]} One manufacturer suggests stability for at least two years at $+4^{\circ}\text{C}$, implying greater stability at -20°C .^[4]

Application Example: Dilution for In Vitro Assays

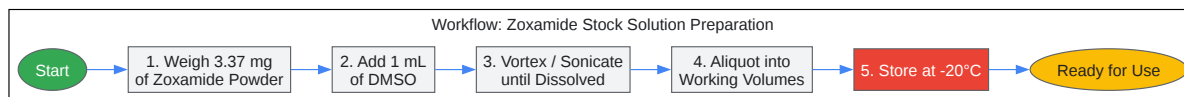
To treat cells with a final concentration of 10 μM **Zoxamide** in a culture well containing 1 mL of medium, perform a serial dilution.

- **Intermediate Dilution (Optional but Recommended):** Prepare a 1 mM intermediate stock by diluting the 10 mM stock 1:10 in sterile DMSO or cell culture medium. (e.g., 5 μL of 10 mM stock + 45 μL of solvent).
- **Final Dilution:** Add 1 μL of the 1 mM intermediate stock to the 1 mL of cell culture medium. This results in a 1:1000 dilution and a final **Zoxamide** concentration of 1 μM . The final DMSO concentration will be 0.1%, which is generally well-tolerated by most cell lines.^{[10][14]}
 - **Note:** Always add the final **Zoxamide** solution to the cell culture medium and mix gently, rather than adding it directly onto the cells.

Visualizations

Experimental Workflow

The following diagram illustrates the workflow for preparing a **Zoxamide** stock solution.

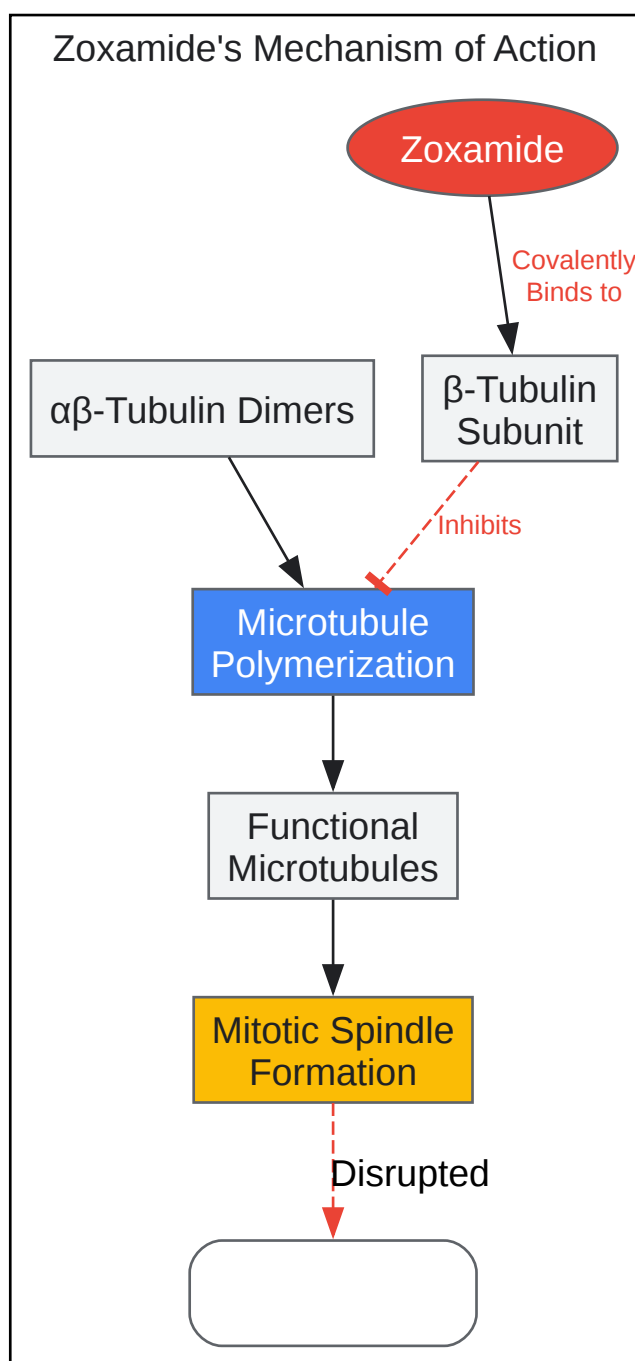


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Caption: Workflow for **Zoxamide** stock solution preparation.

Mechanism of Action: Microtubule Disruption

Zoxamide exerts its cytotoxic effects by interfering with the cell division machinery, as depicted in the pathway below.



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Caption: **Zoxamide** binds to β-tubulin, inhibiting microtubule polymerization.

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